

Sulfaethoxypyridazine residue limits vs sulfamethazine

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Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

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Regulatory Limits & Safety Profiles

The table below summarizes the available tolerance or Maximum Residue Limit (MRL) data for sulfamethazine and sulfadoxine in food-producing animals. Note that regulatory frameworks differ between jurisdictions [1] [2].

Drug Name	Jurisdiction	Animal Species	Edible Tissues	Tolerance / MRL	Basis / Marker Residue
Sulfamethazine (Sulfadimidine) [3]	U.S. FDA	Not specified in results	Not specified in results	Information missing from search results	
Sulfadoxine [3]	U.S. FDA	Not specified in results	Not specified in results	Information missing from search results	
Sulfamethazine	Canada [2]	Chickens, Turkeys	Muscle	0.1 ppm	

Drug Name	Jurisdiction	Animal Species	Edible Tissues	Tolerance / MRL	Basis / Marker Residue
Sulfamethazine	Canada [2]	Chickens, Turkeys	Liver, Kidney	0.1 ppm	
Sulfamethazine	Canada [2]	Swine	Muscle	0.1 ppm	
Sulfamethazine	Canada [2]	Swine	Liver, Kidney	0.1 ppm	
Sulfadoxine	Canada [2]	Cattle	Muscle	0.1 ppm	
Sulfadoxine	Canada [2]	Cattle	Liver	0.1 ppm	
Sulfadoxine	Canada [2]	Cattle	Kidney	0.1 ppm	
Sulfadoxine	Canada [2]	Cattle	Fat	0.1 ppm	

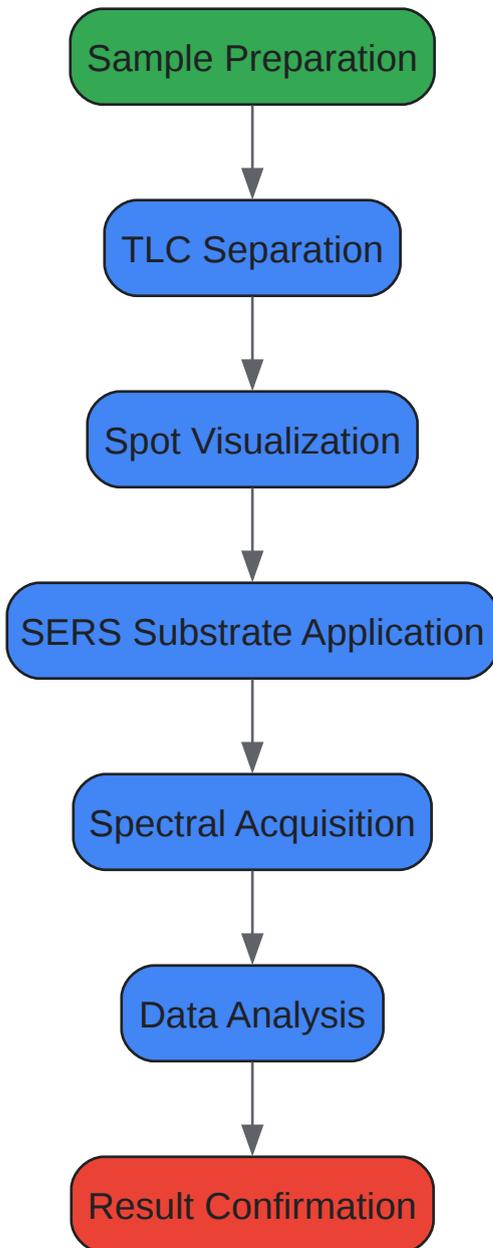
Key Safety and Operational Notes:

- **Potentiated Formulations:** Both drugs are often used in "potentiated" combinations (e.g., sulfadoxine with pyrimethamine) for a synergistic bactericidal effect [3].
- **Residue Concerns:** Residues exceeding safe limits in food are a common issue and pose a threat to human health, necessitating strict monitoring [4].
- **Allergenic Potential:** Antibacterial sulfonamides containing an aromatic amine group (a category that includes sulfamethazine) can cause serious allergic reactions in humans [5].

Analytical Method for Residue Detection

A 2024 study detailed a Thin-Layer Chromatography coupled with Surface-Enhanced Raman Scattering (TLC-SERS) method for rapid detection of six sulfonamides, including sulfamethazine and sulfadoxine [4]. This protocol is highly relevant for comparing the detectability of different sulfonamides.

1. Experimental Workflow The following diagram illustrates the key steps of the TLC-SERS analytical protocol:



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2. Detailed Protocol [4]

• TLC Separation

- **Stationary Phase:** Silica gel G plates.
- **Mobile Phase:** Dichloromethane–methanol–ammonia (5:1:0.25, v/v/v).
- **Key Outcome:** This system successfully separated the six sulfonamides, with sulfamethazine (B) and sulfadoxine (C) showing distinct relative front (R_f) values of 1.57 and 1.73, respectively.

- **SERS Detection**

- **Substrate:** Silver colloid (particle size ~41-43 nm), applied directly to the TLC spot.
- **Excitation Source:** 532 nm laser.
- **Spectral Analysis:** The SERS spectra showed obvious variations between the six sulfonamides, allowing for clear identification based on unique spectral fingerprints.

3. Performance Data [4] The method demonstrated high sensitivity and precision for detecting the target drugs:

- **Limit of Detection (LOD):** Sulfamethazine: **6.4 ng/mL**; Sulfadoxine: **6.3 ng/mL**.
- **Precision:** Relative Standard Deviation (RSD) for the method was **< 3.0%**.
- **Signal Stability:** The SERS signal for each drug remained stable for 48 hours (RSD < 3.0%).
- **Validation:** Detection results for 20 real samples were consistent with those from UPLC-MS/MS, a standard confirmatory method.

Key Comparison Points for Professionals

Based on the gathered information, here are critical factors for researchers to consider:

- **Detection Capability:** The nearly identical and very low LODs achieved by the TLC-SERS method for sulfamethazine and sulfadoxine (6.4 and 6.3 ng/mL) indicate that both can be monitored with extremely high sensitivity using modern techniques [4].
- **Regulatory Scrutiny:** The establishment of MRLs in jurisdictions like Canada for both drugs underscores that they are subject to regulatory control, and their residues are a recognized concern in the food supply [2].
- **Differentiation by Use:** While both are sulfonamides, they may be deployed for different indications. Sulfamethazine is commonly used for livestock respiratory and gastrointestinal infections, and is sometimes used in animal feeds [5]. Sulfadoxine is primarily used in potentiated combinations to treat conditions like toxoplasmosis [3].

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